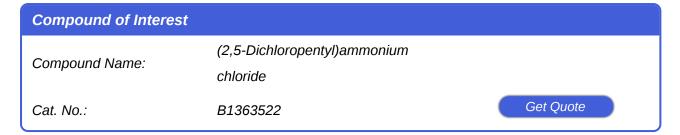


Technical Guide: Physicochemical Properties of (2,5-Dichloropentyl)ammonium chloride

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Introduction

(2,5-Dichloropentyl)ammonium chloride is a halogenated alkylammonium salt. This technical guide provides a comprehensive overview of its known physicochemical properties, compiled from available chemical data sources. The document is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis and drug development. The guide includes a summary of quantitative data, a generalized experimental protocol for its synthesis, and a visualization of the synthetic workflow.

Physicochemical Properties

The physicochemical properties of **(2,5-Dichloropentyl)ammonium chloride** and its corresponding free base, 2,5-dichloropentylamine, are summarized below. These properties are essential for understanding the compound's behavior in various chemical and biological systems.

Quantitative Data Summary



Property	(2,5- Dichloropentyl)ammonium chloride	2,5-Dichloropentylamine (Free Base)
CAS Number	62922-45-6	108766-06-9
Molecular Formula	C5H12Cl3N	C5H11Cl2N
Molecular Weight	192.51 g/mol	156.05 g/mol
Melting Point	148-151 °C	Not available
Boiling Point	Not available	214 °C
Density	Not available	1.131 g/cm³
Water Solubility	302 g/L	Not available
Flash Point	Not available	83 °C
pKa (Predicted)	Not available	8.18 ± 0.10

Experimental Protocols Synthesis of (2,5-Dichloropentyl)ammonium chloride

A detailed, step-by-step experimental protocol for the synthesis of (2,5-

Dichloropentyl)ammonium chloride is not readily available in the public scientific literature. However, a general synthetic approach can be inferred from standard organic chemistry principles and published methods for analogous compounds. The synthesis would likely proceed in two main stages: the dichlorination of a suitable pentylamine precursor followed by the formation of the hydrochloride salt.

Stage 1: Dichlorination of a Pentylamine Derivative

The synthesis would likely start from a protected pentylamine or a precursor that can be converted to an amine. A plausible route involves the selective chlorination of a pentane backbone. Reagents such as N-chlorosuccinimide (NCS) in the presence of a radical initiator or other chlorinating agents could be employed. The selectivity of the chlorination at the 2 and 5 positions would be a critical challenge to overcome, potentially requiring a multi-step synthesis involving the introduction of directing groups.



An alternative approach could involve starting with a precursor that already contains the desired chloro-substituents, which is then converted to the amine.

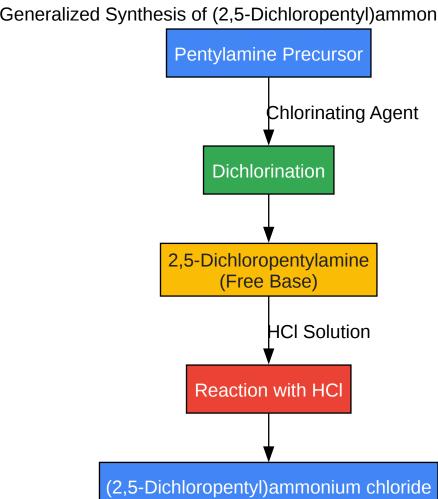
Stage 2: Formation of the Ammonium Chloride Salt

Once 2,5-dichloropentylamine (the free base) is synthesized and purified, it can be converted to its hydrochloride salt. This is typically achieved by dissolving the free base in a suitable organic solvent, such as diethyl ether or isopropanol, and then treating it with a solution of hydrochloric acid (e.g., HCl in ether or gaseous HCl). The **(2,5-Dichloropentyl)ammonium chloride** will precipitate out of the solution and can then be collected by filtration, washed with a cold solvent, and dried under vacuum.

Mandatory Visualizations Generalized Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of **(2,5-Dichloropentyl)ammonium chloride**.





Generalized Synthesis of (2,5-Dichloropentyl)ammonium chloride

Click to download full resolution via product page

Purification

Caption: Generalized workflow for the synthesis of (2,5-Dichloropentyl)ammonium chloride.

Biological Activity and Signaling Pathways

As of the date of this guide, no specific studies on the biological activity or the associated signaling pathways of (2,5-Dichloropentyl)ammonium chloride have been identified in the reviewed scientific literature. Quaternary ammonium compounds, as a broad class, are known to exhibit diverse biological activities, including antimicrobial and cytotoxic effects. However, the



specific biological profile of **(2,5-Dichloropentyl)ammonium chloride** remains to be elucidated through dedicated research.

Conclusion

This technical guide provides the currently available physicochemical data for **(2,5-Dichloropentyl)ammonium chloride**. While key properties such as molecular weight, melting point, and solubility are documented, a detailed experimental protocol for its synthesis and information on its biological activity are lacking in the public domain. The provided generalized synthetic workflow offers a conceptual framework for its preparation. Further research is required to fully characterize this compound and to explore its potential applications in medicinal chemistry and other scientific fields.

To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of (2,5-Dichloropentyl)ammonium chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1363522#physicochemical-properties-of-2-5-dichloropentyl-ammonium-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com